

PEG-3 oleamide interfacial tension modification

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Compound Focus: PEG-3 oleamide

CAS No.: 26027-37-2

Cat. No.: S951569

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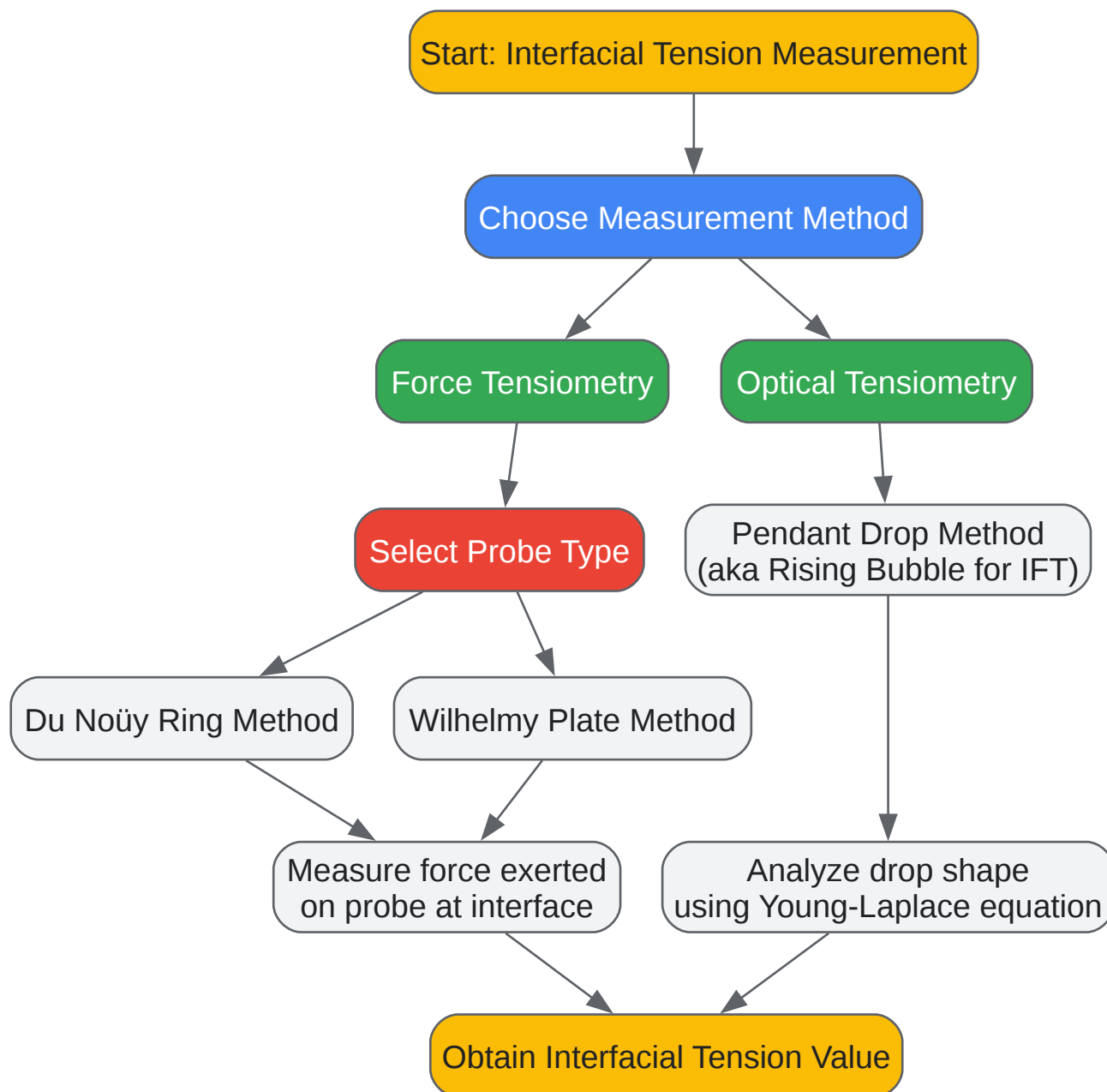
Basic Profile of PEG-3 Oleamide

Property	Description
Chemical Name	PEG-3 Oleamide [1]
INCI Name	PEG-3 Oleamide [2] [3] [1]
Origin	Synthetic [2]
Classification	PEG / PPG, Ethoxylated compound, Synthetic polymer [2]
Primary Functions (INCI)	Emulsifying, Surfactant [2] [3]

Function	Mechanism & Application
Surfactant - Cleansing	As a surface-active agent, it reduces the surface tension of cosmetics, helping to clean skin, hair, and/or teeth by facilitating the removal of dirt and oils [3].
Surfactant - Emulsifying	Promotes the formation of stable intimate mixtures between immiscible liquids (like oil and water) by modifying the interfacial tension, which is crucial for the consistency of creams and lotions [2] [3].

Experimental Context and Measurement Techniques

While specific protocols for **PEG-3 oleamide** are unavailable, the general principles for measuring its key function—interfacial tension—are well-established. The following workflow outlines the two main methodological approaches for these measurements.



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Force Tensiometry

This method directly measures the force exerted on a probe at the liquid-liquid interface [4] [5].

- **Key Probes:** Du Noüy Ring and Wilhelmy Plate [5].
- **General Procedure with Du Noüy Ring:**
 - The platinum ring is first immersed in the denser liquid phase (typically water) [5].
 - The less dense liquid (e.g., oil) is carefully poured on top [5].
 - The instrument stage moves downward, pulling the ring through the interface. The maximum force required to detach the ring from the interface is measured [4] [5].
 - The interfacial tension is calculated using this maximum force and the ring's dimensions, with software applying necessary corrections that require knowledge of both liquids' densities [4] [5].

Optical Tensiometry

This method uses the profile of a liquid drop to determine interfacial tension indirectly, often via Axisymmetric Drop Shape Analysis (ADSA) [4] [5].

- **Common Technique:** Pendant Drop (or Rising Bubble) method [5].
- **General Procedure:**
 - A drop of one liquid (e.g., oil) is formed at the tip of a needle and immersed in a second, immiscible liquid (e.g., water-based phase) contained in a cuvette [5].
 - The shape of the drop, governed by the balance between gravitational force and interfacial tension, is captured by a camera [4].
 - Software fits the drop's profile to the Young-Laplace equation. The density difference between the two liquids must be known for this calculation [4] [5].

Application Guidance for Formulators

For researchers aiming to experimentally determine the performance of **PEG-3 Oleamide**:

- **Define the System:** Clearly specify the two immiscible phases you intend to stabilize (e.g., a specific oil and water-based buffer).
- **Prepare Solutions:** Create a series of concentrations of **PEG-3 Oleamide** in the appropriate phase.
- **Follow a Protocol:** Adopt one of the general methodologies described above to measure the interfacial tension across your concentration series.

- **Analyze Data:** Plot the interfacial tension values against the concentration of **PEG-3 Oleamide** to establish its efficiency and effective concentration range for your specific application.

Source References

- INCI Beauty. **PEG-3 Oleamide**. (2018). [2]
- COSMILE Europe. **PEG-3 OLEAMIDE**. (2023). [3]
- Chempri. *Amide OMV-3*. (2024). [1]
- Nanoscience Instruments. *Surface & Interfacial Tension*. (2018). [4]
- Biolin Scientific. *Interfacial Tension Measurements*. (2017). [5]

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References

1. Chempri [chempri.com]
2. - PEG - Ingredient INCI Beauty 3 OLEAMIDE [incibeauty.com]
3. - PEG – Ingredient - COSMILE Europe 3 OLEAMIDE [cosmileurope.eu]
4. Surface & Interfacial | Nanoscience Instruments Tension [nanoscience.com]
5. | Interfacial Tension Measurements [biolinscientific.com]

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